

# An In-depth Technical Guide to 3-Bromobenzyl Alcohol (CAS: 15852-73-0)

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## Compound of Interest

Compound Name: 3-Bromobenzyl alcohol

Cat. No.: B105401

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This technical guide provides a comprehensive overview of **3-Bromobenzyl alcohol** (CAS number 15852-73-0), a versatile building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. This document consolidates its chemical and physical properties, spectral data, synthesis protocols, and key applications, presenting the information in a clear and accessible format for laboratory and research use.

## Chemical and Physical Properties

**3-Bromobenzyl alcohol** is a brominated aromatic primary alcohol.<sup>[1]</sup> At room temperature, it typically presents as a colorless to light yellow liquid or a white to off-white crystalline solid with a faint aromatic odor.<sup>[1][2][3][4]</sup> It exhibits moderate solubility in organic solvents like ethanol, acetone, and dimethyl sulfoxide, while being only sparingly soluble in water.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **3-Bromobenzyl alcohol**

| Property                              | Value                                                                          | Reference(s) |
|---------------------------------------|--------------------------------------------------------------------------------|--------------|
| CAS Number                            | 15852-73-0                                                                     | [2][3][4]    |
| Molecular Formula                     | C <sub>7</sub> H <sub>7</sub> BrO                                              | [2][4]       |
| Molecular Weight                      | 187.03 g/mol                                                                   | [2][4]       |
| Appearance                            | Clear colorless to light yellow liquid or white to off-white crystalline solid | [1][2][3]    |
| Melting Point                         | 18-21 °C                                                                       | [5]          |
| Boiling Point                         | 165 °C at 16 mmHg                                                              | [2][3][4][6] |
| 228-230 °C                            | [5]                                                                            |              |
| 253 °C                                | [7]                                                                            |              |
| 287.2 °C at 760 mmHg                  | [8]                                                                            |              |
| Density                               | 1.56 g/mL at 25 °C                                                             | [2][3][4][6] |
| 1.587 g/cm <sup>3</sup>               | [5]                                                                            |              |
| Refractive Index (n <sub>20/D</sub> ) | 1.584                                                                          | [2][3][4][6] |
| 1.5915                                | [5]                                                                            |              |
| Flash Point                           | >230 °F (>110 °C)                                                              | [2][3]       |
| 96 °C                                 | [5]                                                                            |              |
| 115.7 °C                              | [8]                                                                            |              |
| Water Solubility                      | Sparsingly soluble/Slightly soluble                                            | [1][2][3][9] |
| pKa                                   | 14.28 ± 0.10 (Predicted)                                                       | [2][3]       |
| Storage Temperature                   | Room temperature, in a cool, dry, well-ventilated area                         | [1][3][9]    |

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Bromobenzyl alcohol**.

Table 2: Spectroscopic Data for **3-Bromobenzyl alcohol**

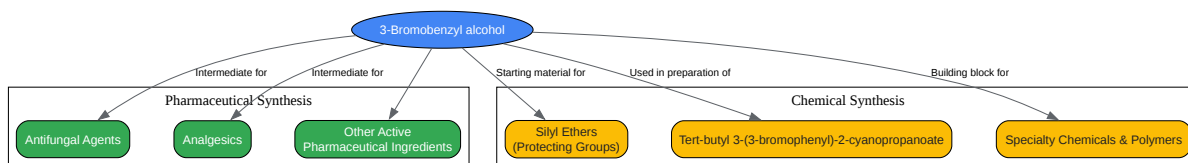
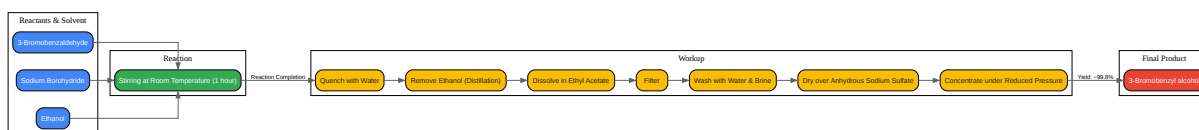
| Spectrum Type          | Data Source/Reference | Key Features/Notes           |
|------------------------|-----------------------|------------------------------|
| <sup>1</sup> H NMR     | [2]                   | 400 MHz in CDCl <sub>3</sub> |
| <sup>13</sup> C NMR    | [1]                   | in CDCl <sub>3</sub>         |
| Mass Spectrometry (MS) | [3][6]                | Electron Ionization          |
| Infrared (IR)          | [1][7][8]             | Liquid film or Gas Phase     |
| Raman                  | [1]                   | 4880 A, 200 M, liquid        |

## Synthesis of 3-Bromobenzyl alcohol

**3-Bromobenzyl alcohol** is a synthetic compound and has not been identified from natural sources.[1] It is typically produced through the reduction of 3-bromobenzaldehyde. Other documented routes include the bromination of benzyl alcohol or its derivatives and the nucleophilic substitution of 3-bromobenzyl halides followed by hydrolysis.[1]

## Experimental Protocol: Reduction of 3-Bromobenzaldehyde

A common and high-yield method for the synthesis of **3-Bromobenzyl alcohol** is the reduction of 3-bromobenzaldehyde using sodium borohydride.[9][10]



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